

3,5-Dichloro-4-methylpyridine molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Dichloro-4-methylpyridine

Cat. No.: B009390

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An In-depth Technical Guide on **3,5-Dichloro-4-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

This document provides core information regarding the chemical compound **3,5-Dichloro-4-methylpyridine**, also known as 3,5-Dichloro-4-picoline. The primary focus of this guide is to present its fundamental molecular properties.

Core Molecular Data

The fundamental properties of **3,5-Dichloro-4-methylpyridine** are summarized below. This data is essential for any experimental design, synthesis, or analysis involving this compound.

Property	Value
Molecular Formula	C6H5Cl2N ^{[1][2][3]}
Molecular Weight	162.02 g/mol ^{[1][2]}
Monoisotopic Mass	160.9799046 Da ^{[3][4]}
CAS Number	100868-46-0 ^{[1][2][3]}

Compound Identification

A visual representation of the key identifiers for **3,5-Dichloro-4-methylpyridine** is provided below to facilitate quick reference.

Key Identifiers for **3,5-Dichloro-4-methylpyridine**

Experimental Protocols

Detailed experimental protocols for the synthesis of **3,5-Dichloro-4-methylpyridine** can be found in the chemical literature. One common method involves the reaction of 3,5-dichloropyridine with an appropriate methylating agent. A generalized workflow for such a synthesis is outlined below.

Generalized Synthesis Workflow

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References

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- To cite this document: BenchChem. [3,5-Dichloro-4-methylpyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b009390#3-5-dichloro-4-methylpyridine-molecular-weight-and-formula]

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